

# Commercial Availability of 4-(Boc-amino)-2-bromopyridine: A Technical Guide

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## Compound of Interest

Compound Name: 4-(Boc-amino)-2-bromopyridine

Cat. No.: B152971

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This technical guide provides a comprehensive overview of the commercial availability of **4-(Boc-amino)-2-bromopyridine** (CAS No. 433711-95-6), a key building block in pharmaceutical and agrochemical research. This document includes a summary of commercial suppliers, pricing, and purity, along with detailed experimental protocols for its synthesis.

## Executive Summary

**4-(Boc-amino)-2-bromopyridine**, also known as tert-butyl (2-bromopyridin-4-yl)carbamate, is a readily available chemical intermediate. It is offered by a range of suppliers in quantities suitable for laboratory research and development, with options for bulk and custom synthesis for larger-scale needs. Purity levels are generally high, typically ranging from 97% to over 99%. This guide details the commercial landscape and provides a validated synthetic route for in-house preparation.

## Commercial Availability

A survey of prominent chemical suppliers indicates that **4-(Boc-amino)-2-bromopyridine** is a stock item for many vendors, ensuring relatively short lead times for researchers. The compound is typically sold as a solid.

## Supplier and Pricing Data

The following table summarizes the availability and pricing of **4-(Boc-amino)-2-bromopyridine** from a selection of commercial suppliers. Prices are subject to change and may vary based on institutional agreements and current stock levels.

Supplier	Product Name	CAS Number	Purity	Available Quantities	Price (USD)
Sigma-Aldrich (Ambeed)	tert-Butyl (2-bromopyridin-4-yl)carbamate	433711-95-6	97%	250 mg, 1 g, 5 g, 10 g, 25 g	\$13.80 (250 mg), \$17.25 (1 g), \$85.10 (5 g), \$125.35 (10 g), \$312.80 (25 g)[1]
Parchem	4-(Boc-amino)-2-bromopyridine	433711-95-6	-	Bulk/Custom	Quote Required[2]
Ality Chemical	4-(Boc-amino)-2-bromopyridine	433711-95-6	99%	Metric Ton/Day Capacity	Quote Required[1]
BLDpharm	tert-Butyl (2-bromopyridin-4-yl) (methyl)carbamate	2227010-56-0	-	Bulk Inquiry	Quote Required[3]
Aladdin Scientific	2-(BOC-Amino)-4-bromopyridine	207799-10-8	min 98%	1 g	\$49.99 (1 g) [4]
Thermo Scientific Chemicals	4-Amino-2-bromopyridine (precursor)	7598-35-8	97%	1 g, 5 g	\$32.65 (1 g), \$112.65 (5 g) [5][6]

## Synthesis of 4-(Boc-amino)-2-bromopyridine

For laboratories preferring to synthesize the compound in-house, a common and reliable method involves the protection of the amino group of 4-amino-2-bromopyridine with di-tert-butyl dicarbonate (Boc anhydride).

### Experimental Protocol: Boc Protection of 4-amino-2-bromopyridine

This protocol is adapted from established chemical literature.

Materials:

- 4-amino-2-bromopyridine
- Di-tert-butyl dicarbonate ((Boc)<sub>2</sub>O)
- Anhydrous Tetrahydrofuran (THF)
- Sodium hexamethyldisilazide (NaHMDS) or similar non-nucleophilic base
- Saturated aqueous ammonium chloride (NH<sub>4</sub>Cl) solution
- Ethyl acetate (EtOAc)
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>) or magnesium sulfate (MgSO<sub>4</sub>)
- Standard laboratory glassware and magnetic stirrer
- Rotary evaporator

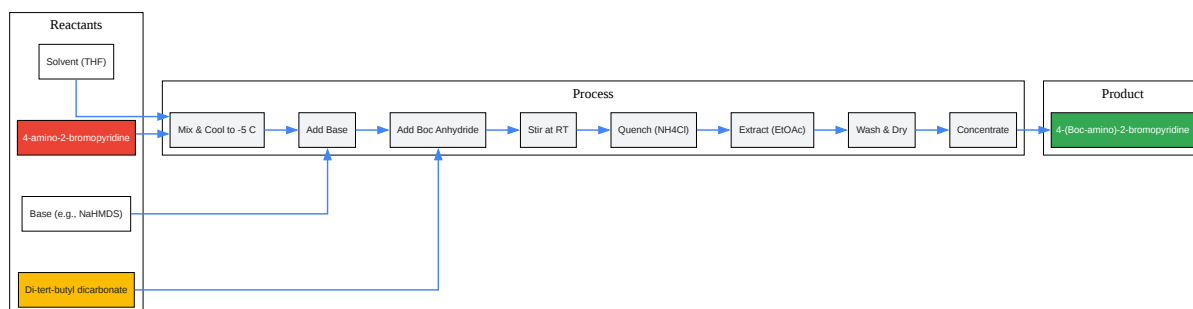
Procedure:

- **Reaction Setup:** In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 4-amino-2-bromopyridine in anhydrous THF.

- Deprotonation: Cool the solution to -5 °C using an ice-salt bath. Slowly add a solution of a strong, non-nucleophilic base such as sodium hexamethyldisilazide (NaHMDS) to deprotonate the amino group. Stir the mixture at this temperature for approximately 10 minutes.
- Boc Protection: To the reaction mixture, add di-tert-butyl dicarbonate.
- Reaction Progression: Allow the reaction mixture to warm to room temperature and continue stirring for at least one hour. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Work-up: Once the reaction is complete, quench the reaction by adding a saturated aqueous solution of ammonium chloride.
- Extraction: Transfer the mixture to a separatory funnel and extract the product with ethyl acetate.
- Washing: Wash the combined organic layers sequentially with water and then with brine.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude product.
- Purification (if necessary): The resulting **4-(Boc-amino)-2-bromopyridine** can be further purified by column chromatography on silica gel if required.

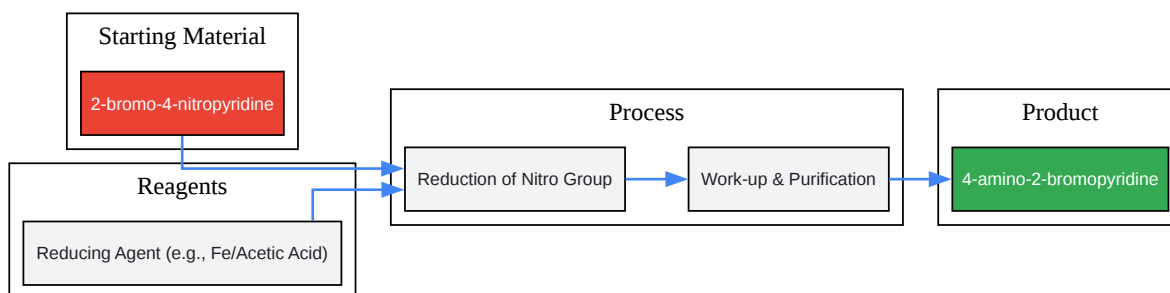
## Synthetic Pathway Visualizations

The following diagrams, generated using the DOT language, illustrate the logical workflow for the synthesis of **4-(Boc-amino)-2-bromopyridine** and its precursor.



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Caption: Synthesis workflow for **4-(Boc-amino)-2-bromopyridine**.



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Caption: General workflow for the synthesis of the precursor, 4-amino-2-bromopyridine.

## Conclusion

**4-(Boc-amino)-2-bromopyridine** is a commercially accessible and synthetically straightforward building block that is crucial for the development of novel compounds in the pharmaceutical and agrochemical sectors. Researchers have the flexibility of either procuring the compound directly from a range of suppliers or synthesizing it in-house via a well-established protocol. This guide serves as a valuable resource for making informed decisions regarding the acquisition and use of this important chemical intermediate.

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